

Technical Guide: 5-(Ethylthio)thiophene-2-carboxylic acid

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Compound of Interest

Compound Name: 5-(Ethylthio)thiophene-2-carboxylic acid

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This technical guide provides a comprehensive overview of the physicochemical properties and a representative synthetic route for **5-(Ethylthio)thiophene-2-carboxylic acid**, a sulfur-containing heterocyclic compound of interest in medicinal chemistry and materials science. Due to the limited availability of specific experimental data for this compound in published literature, this guide summarizes known information and presents a generalized, adaptable protocol for its synthesis.

Physicochemical and Structural Data

Quantitative data for **5-(Ethylthio)thiophene-2-carboxylic acid** is summarized below. It is important to note that while some fundamental properties are established, detailed experimental values for characteristics such as melting and boiling points are not widely reported.

Property	Value	Source
Molecular Weight	188.27 g/mol	[1]
Molecular Formula	C ₇ H ₈ O ₂ S ₂	[1]
CAS Number	101861-40-9	[1]
Physical Form	Solid	[1]
Purity (Typical)	≥95%	[1]
Calculated LogP	2.78	[1]

Synthesis of Thiophene-2-Carboxylic Acid Derivatives

While a specific, detailed experimental protocol for the synthesis of **5-(Ethylthio)thiophene-2-carboxylic acid** is not readily available in the cited literature, a general and widely used method for the preparation of substituted thiophene-2-carboxylic acids involves the lithiation of the thiophene ring followed by carboxylation with carbon dioxide. This approach is adaptable for the synthesis of the target compound starting from 2-ethylthiothiophene.

General Experimental Protocol: Lithiation and Carboxylation

This protocol describes a representative procedure for the synthesis of a 5-substituted thiophene-2-carboxylic acid and can be adapted for **5-(Ethylthio)thiophene-2-carboxylic acid**.

Materials:

- 2-Ethylthiothiophene (starting material)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) solution in hexanes
- Dry ice (solid carbon dioxide)

- Hydrochloric acid (HCl), aqueous solution
- Sodium bicarbonate (NaHCO_3), saturated aqueous solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvents for extraction and recrystallization (e.g., ethyl acetate, hexanes)

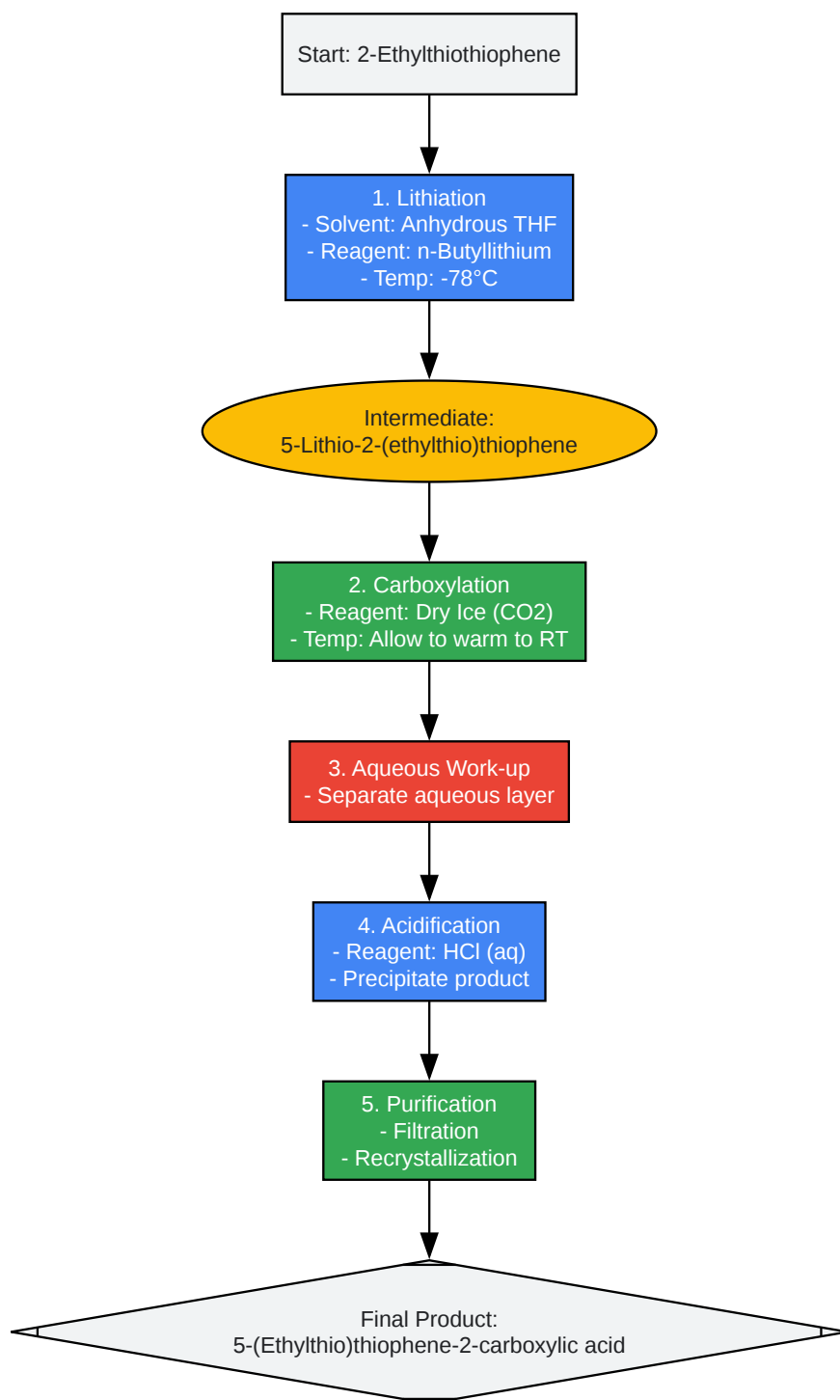
Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a nitrogen inlet, and a thermometer is charged with 2-ethylthiophene and anhydrous diethyl ether or THF under a nitrogen atmosphere.
- **Lithiation:** The solution is cooled to a low temperature (typically between $-78\text{ }^{\circ}\text{C}$ and $-20\text{ }^{\circ}\text{C}$) using a dry ice/acetone or ice/salt bath. A solution of n-butyllithium in hexanes is added dropwise via the dropping funnel, ensuring the internal temperature does not rise significantly. The reaction mixture is stirred at this temperature for 1-2 hours to ensure complete formation of the 5-lithio-2-(ethylthio)thiophene intermediate.
- **Carboxylation:** The reaction mixture is then poured slowly over an excess of crushed dry ice, which serves as the source of CO_2 . The dry ice should be handled with appropriate safety precautions. The mixture is allowed to warm to room temperature as the CO_2 sublimates.
- **Work-up:** Once at room temperature, water is added to the mixture. The aqueous layer is separated and washed with an organic solvent (e.g., diethyl ether) to remove any unreacted starting material.
- **Acidification:** The aqueous layer is then acidified to a low pH (typically pH 1-2) with a hydrochloric acid solution, which precipitates the crude **5-(Ethylthio)thiophene-2-carboxylic acid**.
- **Isolation and Purification:** The precipitated solid is collected by vacuum filtration, washed with cold water, and dried. Further purification can be achieved by recrystallization from an appropriate solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield the final product.

- Characterization: The structure and purity of the final compound should be confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Synthetic Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **5-(Ethylthio)thiophene-2-carboxylic acid** based on the lithiation and carboxylation protocol described above.



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Caption: General synthesis workflow for **5-(Ethylthio)thiophene-2-carboxylic acid**.

Potential Applications and Signaling Pathways

Currently, there is a lack of specific information in the scientific literature detailing the involvement of **5-(Ethylthio)thiophene-2-carboxylic acid** in defined biological signaling pathways. However, thiophene-2-carboxylic acid derivatives, in general, are recognized as important scaffolds in drug discovery and have been investigated for a wide range of biological activities. They are often used as building blocks for the synthesis of more complex molecules with potential therapeutic applications. Further research is required to elucidate the specific biological targets and mechanisms of action for this particular compound.

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References

- 1. Hit2Lead | 5-(ethylthio)thiophene-2-carboxylic acid | CAS# 101861-40-9 | MFCD00738671 | BB-5119137 [hit2lead.com]
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